

Solubility Profile of 2-Formyl-4-nitrophenoxyacetic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Formyl-4-nitrophenoxyacetic acid

Cat. No.: B1331097

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-Formyl-4-nitrophenoxyacetic acid**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a framework for understanding its potential solubility based on related compounds and outlines a standard experimental protocol for determining its precise solubility in various solvents.

Compound Overview

2-Formyl-4-nitrophenoxyacetic acid is a substituted phenoxyacetic acid derivative. Its chemical structure, featuring a carboxylic acid group, a nitro group, and a formyl group, suggests a degree of polarity that will influence its solubility in different solvent systems.

Chemical Structure:

Solubility Data

Precise quantitative solubility data for **2-Formyl-4-nitrophenoxyacetic acid** in a range of common laboratory solvents is not readily available in published literature. However, based on the solubility of structurally related compounds like nitrophenylacetic acids, a qualitative assessment can be inferred. Safety Data Sheets for similar compounds indicate some degree of water solubility.

For research and development purposes, it is crucial to experimentally determine the solubility of this compound in the specific solvents relevant to your application. The following table provides a template for recording such experimental data.

Table 1: Experimental Solubility of **2-Formyl-4-nitrophenoxyacetic acid** (Illustrative Template)

Solvent	Chemical Formula	Polarity Index	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Observations
Water	H ₂ O	10.2	25	Data to be determined	Data to be determined	
Methanol	CH ₃ OH	5.1	25	Data to be determined	Data to be determined	
Ethanol	C ₂ H ₅ OH	4.3	25	Data to be determined	Data to be determined	
Acetone	C ₃ H ₆ O	5.1	25	Data to be determined	Data to be determined	
Ethyl Acetate	C ₄ H ₈ O ₂	4.4	25	Data to be determined	Data to be determined	
Dichloromethane	CH ₂ Cl ₂	3.1	25	Data to be determined	Data to be determined	
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	6.4	25	Data to be determined	Data to be determined	
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	7.2	25	Data to be determined	Data to be determined	
Toluene	C ₇ H ₈	2.4	25	Data to be determined	Data to be determined	
Hexane	C ₆ H ₁₄	0.1	25	Data to be determined	Data to be determined	

Note: The data in this table is for illustrative purposes only and must be populated with experimentally determined values.

Experimental Protocol: Equilibrium Solubility Determination via Shake-Flask Method

The following is a detailed protocol for determining the equilibrium solubility of **2-Formyl-4-nitrophenoxyacetic acid** in various solvents. This method is based on the widely accepted shake-flask technique.

Objective: To determine the saturation solubility of **2-Formyl-4-nitrophenoxyacetic acid** in a selection of solvents at a constant temperature.

Materials:

- **2-Formyl-4-nitrophenoxyacetic acid** (solid)
- Selected solvents (e.g., water, ethanol, acetone, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE or other suitable material)
- Syringes
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

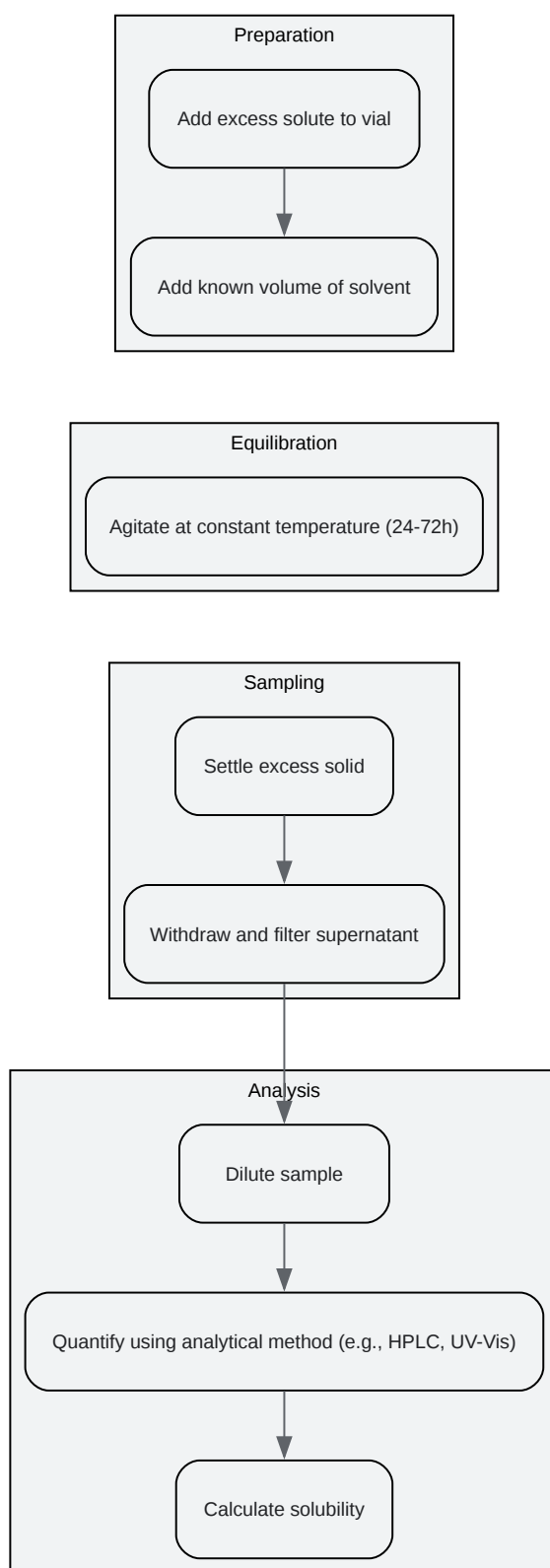
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **2-Formyl-4-nitrophenoxyacetic acid** to a series of vials.

- Add a known volume of each selected solvent to the respective vials. Ensure there is enough solid to maintain an excess even after saturation.
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the supernatant remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the same temperature for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the withdrawn supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.
- Quantification:
 - Dilute the filtered supernatant with a known volume of the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted samples using a pre-validated analytical method (e.g., UV-Vis spectrophotometry at a specific wavelength or HPLC with a suitable column and mobile phase) to determine the concentration of **2-Formyl-4-nitrophenoxyacetic acid**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the solute concentration in the samples.
- Data Analysis:

- Calculate the solubility of **2-Formyl-4-nitrophenoxyacetic acid** in each solvent based on the measured concentration and the dilution factor.
- Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).

Visualizations

Diagram 1: Experimental Workflow for Shake-Flask Solubility Determination



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Caption: Workflow for determining solubility using the shake-flask method.

Conclusion

While specific quantitative solubility data for **2-Formyl-4-nitrophenoxyacetic acid** is not readily available, this guide provides a robust framework for its experimental determination. The provided shake-flask protocol is a standard and reliable method for generating the necessary data for research, formulation development, and other scientific applications. Accurate solubility data is fundamental for the successful application of this compound in various fields, and it is strongly recommended that researchers perform these measurements under their specific experimental conditions.

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